

A Comprehensive Technical Guide to 4-Phenoxybenzoic Acid: Melting Point and Solubility

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Compound of Interest

Compound Name: **4-Phenoxybenzoic acid**

Cat. No.: **B045581**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the physicochemical properties of **4-Phenoxybenzoic acid**, with a specific focus on its melting point and solubility. This document is intended to be a valuable resource for professionals in research, development, and quality control.

Core Physicochemical Properties of 4-Phenoxybenzoic Acid

4-Phenoxybenzoic acid is a white to slightly yellow crystalline powder.^[1] It is an aromatic carboxylic acid with a phenoxy group attached to the benzene ring. This structure imparts a combination of hydrophobic and hydrophilic characteristics, influencing its solubility and other physical properties.

Quantitative Data Summary

The following tables summarize the key quantitative data for the melting point and solubility of **4-Phenoxybenzoic acid**.

Table 1: Melting Point of **4-Phenoxybenzoic Acid**

Parameter	Value (°C)	Source(s)
Melting Point Range	163-165	[1] [2] [3]
Melting Point Range	159.0-165.0	[4]
Melting Point	144-146	[5]

Note: The slight variations in melting point ranges can be attributed to different experimental conditions and the purity of the sample.

Table 2: Solubility of **4-Phenoxybenzoic Acid**

Solvent	Solubility Description	Source(s)
Water	Sparingly soluble	
Hot Methanol	Very faint turbidity	[1] [3] [5]

Experimental Protocols

The following sections detail the standardized experimental methodologies for determining the melting point and solubility of a solid organic compound like **4-Phenoxybenzoic acid**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically lowers and broadens the melting point range.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Principle: A small, finely powdered sample of the organic compound is heated at a controlled rate, and the temperatures at which melting begins and is complete are recorded.[\[8\]](#)[\[12\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[\[8\]](#)
- Capillary tubes (sealed at one end)[\[8\]](#)

- Thermometer (calibrated)[12]
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the dry **4-Phenoxybenzoic acid** is finely powdered using a mortar and pestle.[12]
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.[13]
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus.[12]
- Heating: The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.[13]
- Observation and Recording: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting point is reported as the range T1-T2.[14]

Solubility Determination

Solubility is defined as the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature to form a saturated solution.[15][16]

Principle: A known mass of the solute is added in small increments to a fixed volume of the solvent at a constant temperature until saturation is reached.

Apparatus:

- Analytical balance
- Test tubes or small flasks with stoppers[15]

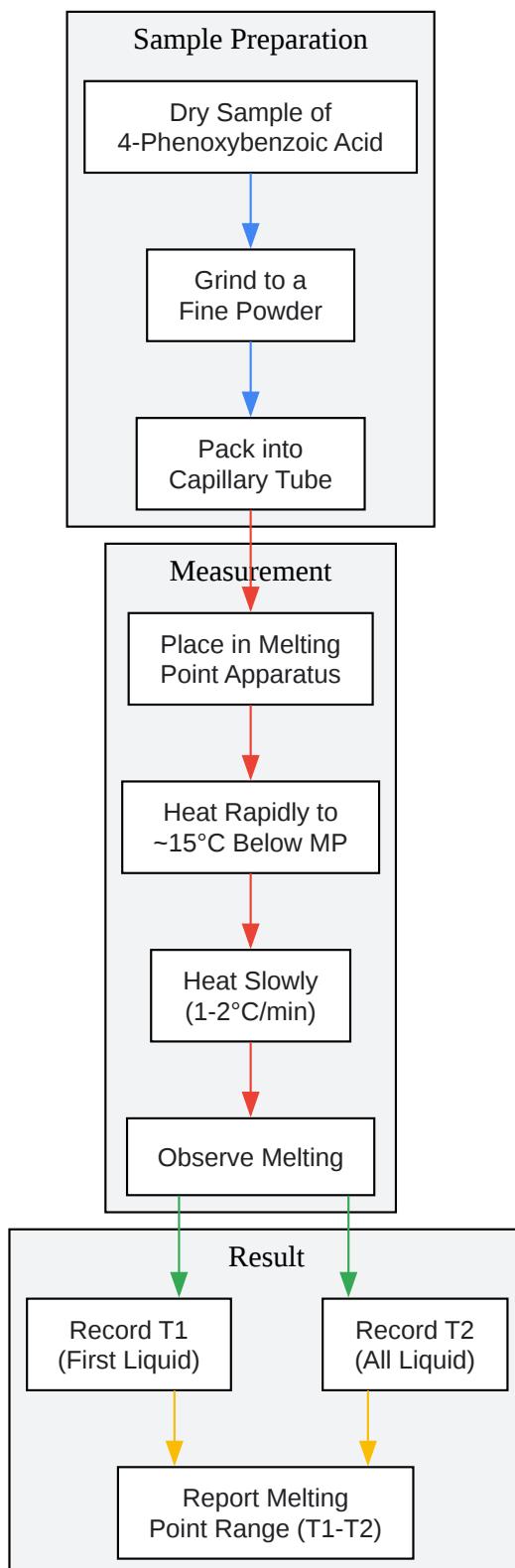
- Graduated cylinder or pipette[15]
- Spatula[15]
- Vortex mixer or magnetic stirrer
- Constant temperature bath

Procedure:

- Solvent Measurement: A precise volume of the solvent (e.g., 10 mL of water or methanol) is measured and placed into a test tube or flask.[15]
- Temperature Control: The vessel containing the solvent is placed in a constant temperature bath to maintain the desired experimental temperature.
- Solute Addition: A pre-weighed amount of **4-Phenoxybenzoic acid** is added to the solvent.
- Dissolution: The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period to ensure thorough mixing and to facilitate dissolution.[17]
- Observation: The mixture is observed to see if the solid has completely dissolved.
- Incremental Addition: If the solid dissolves completely, more pre-weighed increments of the solute are added, with agitation after each addition, until a point is reached where a small amount of undissolved solid remains.[15]
- Equilibration: The saturated solution is then stirred for an extended period to ensure equilibrium is reached.
- Quantification: The total mass of the dissolved solute is calculated by subtracting the mass of the remaining undissolved solid from the total mass of the solute added. The solubility is then expressed as mass of solute per volume of solvent (e.g., g/100 mL).

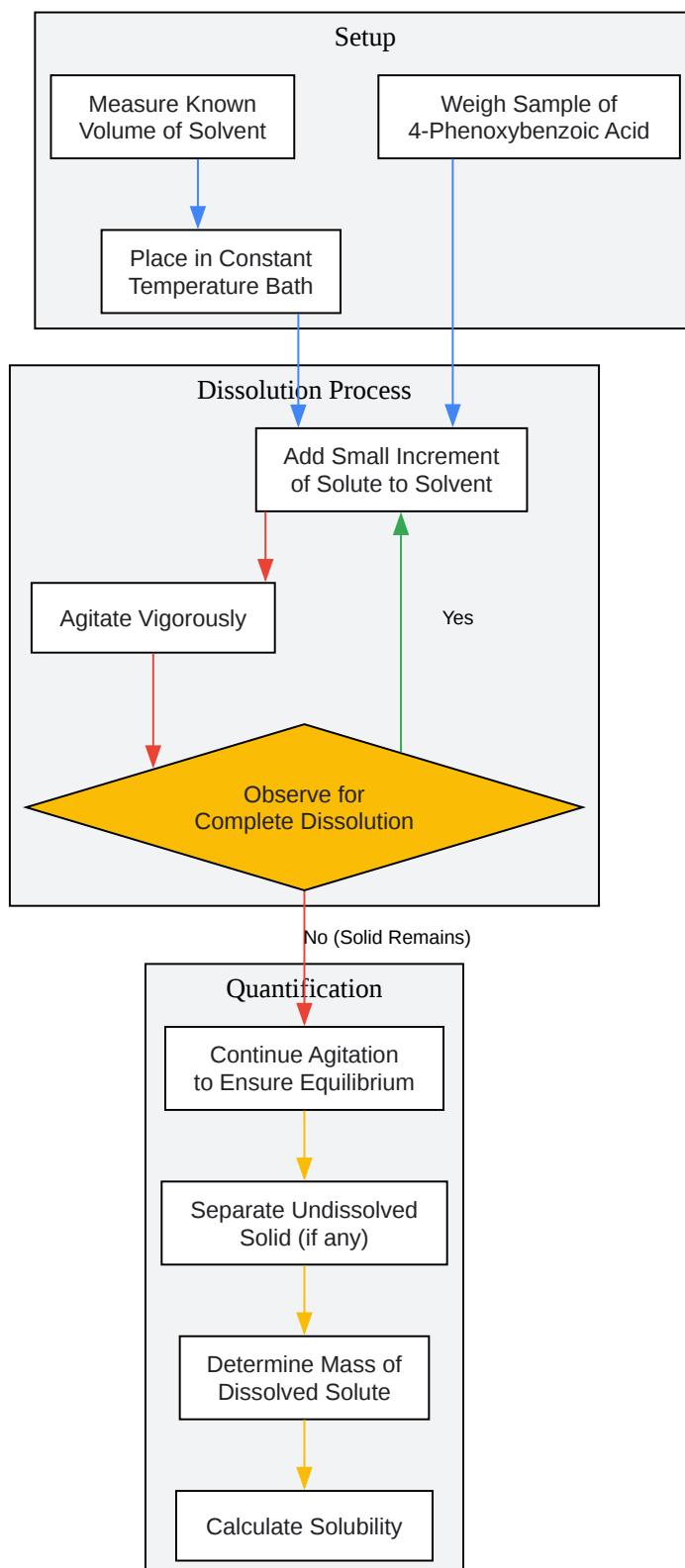
Visualizations

The following diagrams illustrate the experimental workflows and a key logical relationship in the analysis of **4-Phenoxybenzoic acid**.

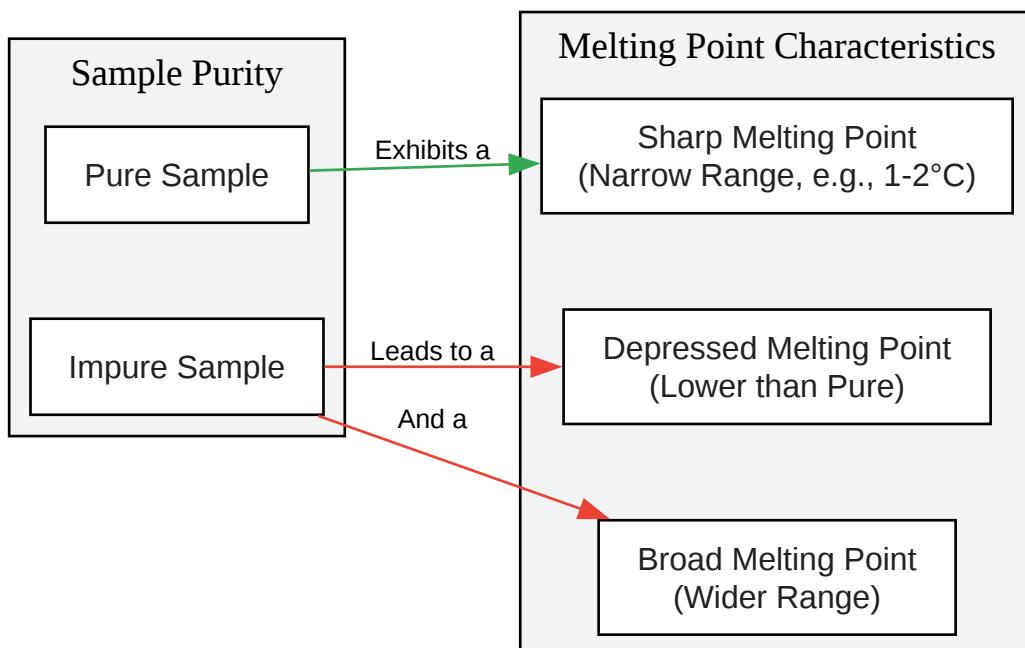


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Caption: Experimental Workflow for Melting Point Determination.

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Caption: Experimental Workflow for Solubility Determination.



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Caption: Logical Relationship Between Purity and Melting Point.

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